

solubility of 1-Carbazol-9-ylpropan-1-one in different solvents

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Compound of Interest

Compound Name: 1-Carbazol-9-ylpropan-1-one

Cat. No.: B15097855

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Solubility of 1-Carbazol-9-ylpropan-1-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **1-Carbazol-9-ylpropan-1-one**, a molecule of interest in various research and development fields. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on providing qualitative solubility insights based on the analysis of related carbazole derivatives and outlines a comprehensive experimental protocol for determining its solubility in various solvents.

Qualitative Solubility Profile

Based on solvents used in the synthesis and purification of **1-Carbazol-9-ylpropan-1-one** and structurally similar compounds, a qualitative assessment of its likely solubility is presented in Table 1. This information is derived from analogous carbazole derivatives and should be considered as a preliminary guide for solvent selection in experimental settings.

Table 1: Qualitative Solubility of **1-Carbazol-9-ylpropan-1-one** in Common Solvents

Solvent Class	Solvent	Anticipated Solubility	Rationale/Context
Polar Aprotic	Dimethylformamide (DMF)	Likely Soluble	Used as a reaction solvent for related carbazole syntheses, suggesting good solubility, especially with heating.
Dimethyl Sulfoxide (DMSO)	Likely Soluble	A common solvent for a wide range of organic compounds, often used for solubility screening.	
Polar Protic	Ethanol	Soluble to Moderately Soluble	Frequently used for recrystallization and as a reaction medium for carbazole derivatives, indicating solubility, which may decrease at lower temperatures.[1]
Methanol	Soluble to Moderately Soluble	Similar to ethanol, it is a common solvent for polar organic molecules.	
Non-Polar/Weakly Polar	Chloroform	Likely Soluble	Used for the recrystallization of a related compound, 3-(9H-Carbazol-9-yl)propan-1-ol, suggesting good solubility.[2][3]
Dichloromethane (DCM)	Likely Soluble	A versatile solvent for a wide array of	

organic compounds.		
Ethyl Acetate	Moderately Soluble	Used in combination with hexane for column chromatography of a related compound, indicating some degree of solubility.[2] [3]
Tetrahydrofuran (THF)	Likely Soluble	A common solvent in organic synthesis.
Hexane	Sparingly Soluble to Insoluble	Often used as an anti-solvent or in combination with a more polar solvent for chromatography, suggesting low polarity and therefore low solubility for the relatively polar 1-Carbazol-9-ylpropan-1-one.[2][3]
Dioxane-Water Mixtures	Moderately Soluble	Used for crystallization of related carbazole derivatives, indicating that solubility can be achieved in aqueous mixtures.[1]

Experimental Protocol for Solubility Determination

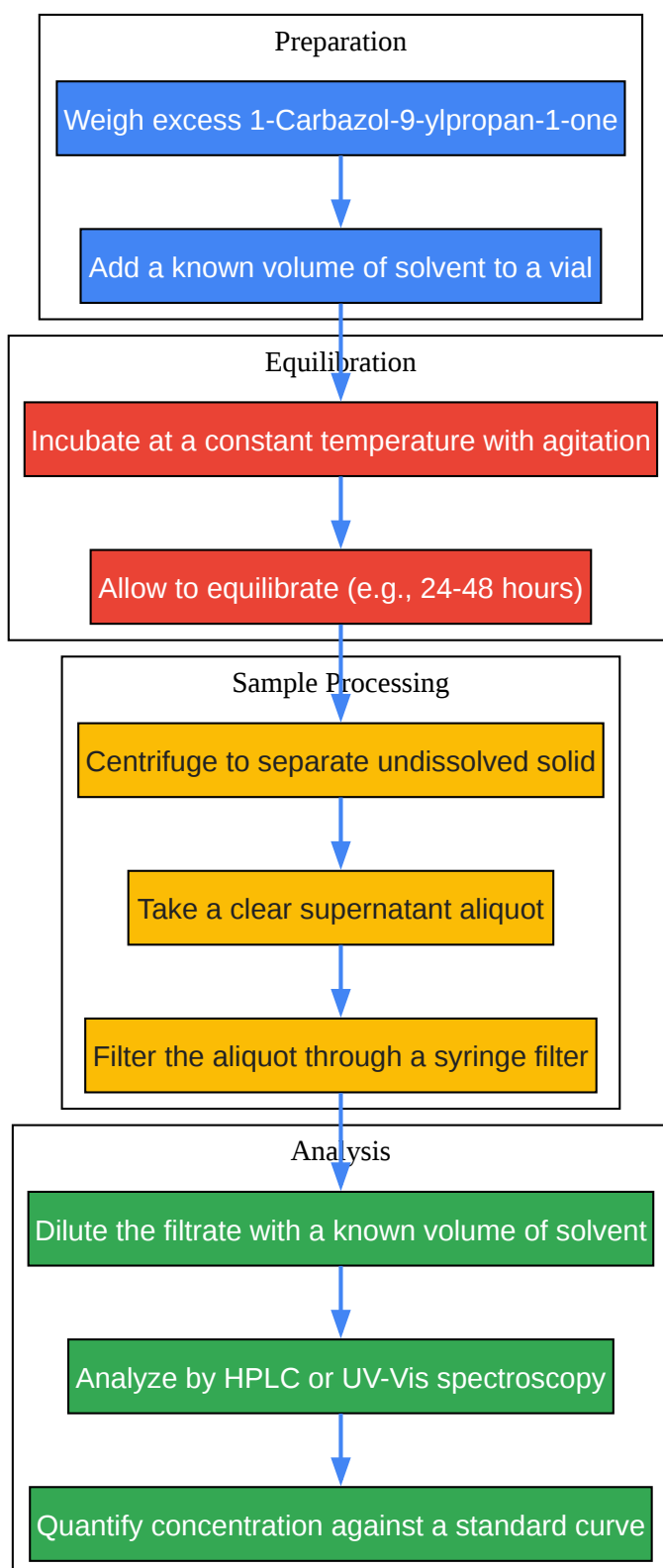
To obtain precise quantitative solubility data for **1-Carbazol-9-ylpropan-1-one**, a standardized experimental protocol is essential. The following section details a robust method for determining the solubility of a solid organic compound in various solvents.

Materials and Equipment

- **1-Carbazol-9-ylpropan-1-one** (high purity)
- A selection of analytical grade solvents (e.g., those listed in Table 1)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)

Procedure

The following workflow outlines the steps for determining the solubility of **1-Carbazol-9-ylpropan-1-one**.



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Figure 1: Experimental workflow for solubility determination.

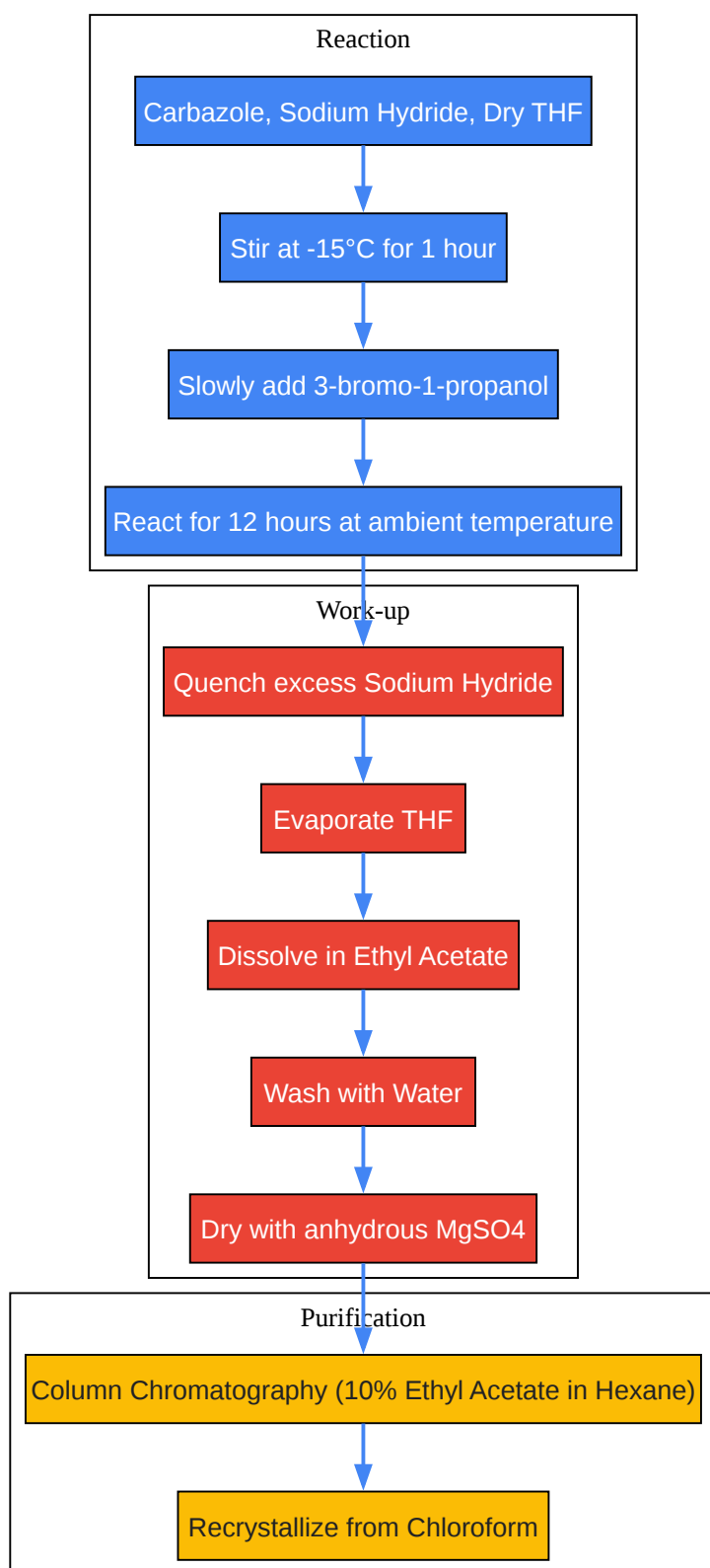
Detailed Steps:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **1-Carbazol-9-ylpropan-1-one** to a vial. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
 - Accurately add a known volume of the desired solvent to the vial.
- Equilibration:
 - Seal the vial and place it in a thermostatically controlled shaker or incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24 to 48 hours). Visual inspection should confirm the presence of undissolved solid.
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the solid to settle.
 - Centrifuge the vial to further separate the undissolved solid from the supernatant.
 - Carefully withdraw a known volume of the clear supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter (e.g., 0.22 µm) to remove any remaining solid particles.
- Analysis:
 - Accurately dilute the filtered solution with a known volume of the same solvent to bring the concentration within the linear range of the analytical method.
 - Analyze the diluted solution using a validated HPLC or UV-Vis spectrophotometric method to determine the concentration of **1-Carbazol-9-ylpropan-1-one**.

- A standard calibration curve should be prepared using known concentrations of the compound to ensure accurate quantification.
- Calculation:
 - Calculate the solubility (S) using the following formula: $S \text{ (mg/mL or mol/L)} = \text{(Concentration from analysis)} \times \text{(Dilution factor)}$

Synthesis and Purification Workflow

Understanding the synthesis and purification process of a compound can provide valuable clues about its solubility. The following diagram illustrates a typical workflow for the synthesis of a closely related analog, 3-(9H-Carbazol-9-yl)propan-1-ol, which offers insights into the types of solvents and conditions that are likely applicable to **1-Carbazol-9-ylpropan-1-one**.^[3]



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Figure 2: Synthesis and purification of 3-(9H-Carbazol-9-yl)propan-1-ol.

This workflow highlights the use of THF as a reaction solvent, ethyl acetate for extraction, and a mixture of ethyl acetate and hexane for chromatographic purification, reinforcing the qualitative solubility assessments. The final recrystallization from chloroform further suggests good solubility in this solvent.[3]

Conclusion

While quantitative solubility data for **1-Carbazol-9-ylpropan-1-one** is not readily available in the literature, this technical guide provides a solid foundation for researchers and drug development professionals. The qualitative solubility profile offers a starting point for solvent selection, and the detailed experimental protocol provides a clear path to generating precise, quantitative data. The included synthesis workflow for a related compound further enriches the understanding of the chemical properties of this class of molecules. It is recommended that experimental determination of solubility be carried out to obtain definitive data for specific applications.

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